

heptyl 1-thiohexopyranoside purity verification methods

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

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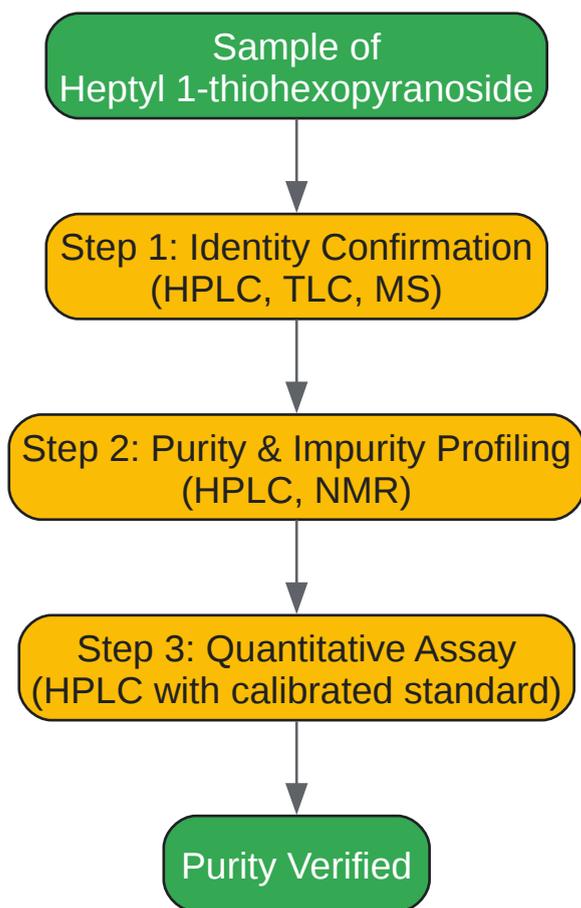
Heptyl 1-Thioglucopyranoside (HTG) Overview

The table below summarizes the key identifying information for Heptyl 1-thioglucopyranoside, which is essential for selecting the correct analytical standards and methods [1].

Property	Description
IUPAC Name	heptyl 1-thio- β -D-glucopyranoside
Synonyms	Heptyl 1-thiohexopyranoside; HEPTYL 1-THIOHEXOPYRANOSIDE; HTG [1] [2]
CAS Number	Information not located in search results
Molecular Formula	$C_{13}H_{26}O_5S$ [1]
Molecular Weight	294.408 g/mol [1]
Chemical Structure	 Heptyl 1-thioglucopyranoside structure

Suggested Purity Verification Workflow

Based on standard practices for characterizing organic compounds, here is a recommended workflow for verifying the purity of HTG. You can use this diagram to plan and track your analytical process.



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Key Analytical Techniques

For each step in the workflow, specific techniques should be employed. The following table outlines the most common and effective methods.

Technique	Primary Application in Purity Verification	Methodological Notes & Tips
High-Performance Liquid	Primary method for assessing purity and	Use a C18 reverse-phase column . Employ a water-acetonitrile gradient. Monitor separation with

Technique	Primary Application in Purity Verification	Methodological Notes & Tips
Chromatography (HPLC)	identifying impurities.	UV detection (e.g., 210-230 nm for sugar chromophores). Compare against a certified reference standard if available [3].
Thin-Layer Chromatography (TLC)	Rapid, initial assessment of purity and identity.	Use silica gel plates. Visualize spots using charring reagents (e.g., sulfuric acid/ethanol) or specific stains for sugars [3].
Nuclear Magnetic Resonance (NMR)	Confirm molecular structure and identify chemical impurities.	¹H and ¹³C NMR are essential. Compare spectrum with published data. Look for extraneous signals indicating impurities [1].
Mass Spectrometry (MS)	Confirm molecular weight and identity.	High-Resolution Mass Spectrometry (HRMS) is ideal for confirming the exact mass (calculated for C ₁₃ H ₂₆ O ₅ S: 294.1501 [2]).
Optical Rotation	Confirm identity and enantiomeric purity for chiral molecules.	HTG has multiple chiral centers [1]. Measure specific rotation and compare with literature values.

Frequently Asked Questions

How can I troubleshoot poor resolution of HTG from impurities in HPLC?

- **Check the mobile phase:** Adjust the **water/acetonitrile gradient**. A shallower gradient can improve separation.
- **Modify the buffer:** Adding a volatile buffer like **ammonium formate** or **ammonium acetate** (e.g., 10-20 mM) can help sharpen peaks for ionizable compounds.
- **Consider column chemistry:** If issues persist, try a different column chemistry, such as a **phenyl-hexyl** or **HILIC** column, for alternative selectivity.

The NMR spectrum of my HTG sample shows extra peaks. What should I do?

- **Identify the impurities:** Compare the chemical shifts of the extra peaks with databases of common solvents or byproducts from the synthesis (e.g., heptanol, unreacted sugar precursors).

- **Quantify the impurities:** Integrate the peaks. The relative area under each peak provides an estimate of the impurity level.
- **Corroborate with other techniques:** Use HPLC to see if the impurities separate and can be collected for further analysis via MS.

Where can I find reference data for heptyl 1-thiohexopyranoside?

- **Structural Databases:** The RCSB PDB Ligand Summary page for "HTG" provides 3D coordinates, SMILES strings, and InChI identifiers, which are invaluable for referencing correct stereochemistry [1].
- **Commercial Suppliers:** Check the websites of chemical suppliers that list HTG; they sometimes provide NMR spectra or HPLC chromatograms in their product specifications.

Key Takeaways for Researchers

- **Start with Identity Confirmation:** Before purity assessment, always confirm you have the correct compound using a combination of NMR and MS.
- **Chromatography is Your Best Tool:** HPLC is the most direct and quantitative method for determining chemical purity.
- **Cross-Validate with Multiple Techniques:** No single method gives the complete picture. Use HPLC for quantification, NMR for structural impurity detection, and MS for confirmation.

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References

1. RCSB PDB - HTG Ligand Summary Page [rcsb.org]
2. - Heptyl | C₁₃H₂₆O₅S 1 thiohexopyranoside [chemspider.com]
3. FPLC LPLC and MPLC protein purification by IE- chromatography [reachdevices.com]

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